Technical Support Center: Glu-Thr Dosage Optimization

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Compound of Interest		
Compound Name:	*Glu-Thr*	
CAS No.:	*6875-80-5*	
Cat. No.:	*B1336517*	*Get Quote*

Ticket ID: GT-OPT-2026 Subject: Optimization of **Glu-Thr** Dosage and Formulation for Murine Models Assigned Specialist: Senior Application Scientist, In Vivo Pharmacology

Executive Summary: The Glu-Thr Profile

Before initiating dose-ranging studies, you must confirm the isoform of your dipeptide. The biological half-life and effective dosage range are dictated by the peptide bond orientation.

Feature	-Glu-Thr (Alpha-linked)	-Glu-Thr (Gamma-linked)
Primary Utility	Nutrient supplementation, standard metabolic precursor.	CaSR Agonist (calcium-sensing receptor), Kokumi effect, anti-inflammatory.
Stability	Low.[1] Rapidly hydrolyzed by cytosolic peptidases and brush border enzymes.	High. Resistant to standard proteases; absorbed intact via PepT1.
Oral Bioavailability	< 5% (Hydrolyzed to free Glu + Thr).	> 60% (Systemic circulation as intact dipeptide).
Rec. Route	IV / IP (for systemic effects).	Oral / IP / IV.

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Critical Directive: If you are investigating specific receptor-mediated signaling (e.g., CaSR activation for metabolic or neuro-modulation), you are likely using

-**Glu-Thr**. The following guide prioritizes this isoform due to its higher relevance in drug development.

Troubleshooting & FAQs: Dosage and Formulation

Q1: "My **Glu-Thr** precipitates in PBS at high concentrations. How do I formulate a 500 mg/kg stock?"

Diagnosis: While Glutamic acid and Threonine are polar, the dipeptide can exhibit zwitterionic aggregation at neutral pH. Solution:

- Calculate Net Charge: At pH 7.4, the C-terminal carboxyl and the Glutamate side-chain carboxyl are deprotonated (-), while the N-terminus is protonated (+).
- Adjust pH: Do not heat above 40°C (risk of racemization). Instead, adjust the vehicle pH slightly away from the isoelectric point (pI).
- Formulation Protocol:
  - Dissolve **Glu-Thr** in sterile water (0.9x final volume).
  - Add 1N NaOH dropwise to reach pH 7.2–7.4 (**Glu-Thr** is acidic; it will lower the pH of unbuffered water).
  - Add 10x PBS concentrate to reach 1x final concentration.
  - Note: If dosing >200 mg/kg, consider using 0.5% Methylcellulose (MC) as a suspension vehicle if solubility remains borderline, though **Glu-Thr** is generally water-soluble up to ~50 mg/mL.

Q2: "How do I translate in vitro data to an in vivo starting dose?"

Mechanism:

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-**Glu-Thr** acts as an allosteric modulator or agonist of the Calcium-Sensing Receptor (CaSR).
Calculation Logic:

- In Vitro Potency: The

  for CaSR activation by

  -glutamyl peptides is typically in the 1–10 mM range (low affinity compared to synthetic drugs).

- Target Plasma Concentration: You need to achieve ~1–5 mM in plasma to see effects.

- Dose Estimation:

  - Blood volume (Rat)

    64 mL/kg.

  - To achieve 1 mM (approx 0.25 mg/mL) in blood:

  - Theoretical min dose = 0.25 mg/mL

    64 mL/kg = 16 mg/kg (assuming 100% bioavailability and zero clearance).

  - Correction Factor: Due to rapid renal clearance and distribution, multiply by 10–20x.

  - Recommended Starting Range:100 mg/kg – 500 mg/kg (PO/IP).

Q3: "I am seeing high variability in my data. Is it the peptide stability?"

Root Cause Analysis:

- If using

  -**Glu-Thr**: It is likely degrading in the plasma/gut before reaching the target. Switch to IV infusion or switch isoforms.

- If using

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-**Glu-Thr**: The variability is likely due to prandial state.

- Reason: Dietary amino acids compete for the PepT1 transporter in the gut.
- Fix: Animals must be fasted for 4–6 hours prior to oral gavage to ensure consistent absorption kinetics.

Experimental Protocols

Protocol A: Dose-Response Escalation (Safety & Efficacy)

Objective: Determine the No-Observed-Adverse-Effect Level (NOAEL) and therapeutic window.

Subject: C57BL/6 Mice (n=8 per group), 8-10 weeks old.

- Preparation:
  - Vehicle: Sterile Saline (0.9% NaCl).
  - Doses: 0 (Vehicle), 50, 200, 500, 1000 mg/kg.
  - Route: Oral Gavage (PO).
- Administration:
  - Fast mice for 4 hours.
  - Administer volume at 10 mL/kg (e.g., 0.2 mL for a 20g mouse).
- Observation (0–24h):
  - Monitor for "wet dog shakes" (classic sign of excessive CaSR activation or serotonergic overlap).
  - Monitor reduced locomotor activity (sedation).
- Endpoint Analysis (Example: Glucose Tolerance):

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- If testing metabolic effects, perform OGTT (Oral Glucose Tolerance Test) 30 mins post-dose.

Protocol B: Pharmacokinetic (PK) Sample Collection

Objective: Verify plasma levels of intact **Glu-Thr** vs. free amino acids.

- Dose: Single bolus 200 mg/kg (IP).
- Timepoints: 5, 15, 30, 60, 120, 240 min.
- Blood Collection:
  - Tail vein microsampling (20

    L).
  - Mix immediately with pre-chilled EDTA/Sodium Fluoride (to inhibit enzymatic degradation).
- Processing:
  - Centrifuge 2000g @ 4°C for 10 min.
  - Acidify plasma immediately with 5% TCA (Trichloroacetic acid) or process via Methanol precipitation to stop ex vivo hydrolysis.
  - Critical: Store at -80°C.

    -**Glu-Thr** is stable;

    -**Glu-Thr** will degrade if left at RT.

Mechanistic Visualization

The following diagram illustrates the signaling pathway for

-**Glu-Thr** acting upon the Calcium-Sensing Receptor (CaSR) and its downstream metabolic effects.

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Figure 1: Signal transduction pathway of

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-**Glu-Thr** via the Calcium-Sensing Receptor (CaSR), leading to intracellular calcium mobilization and downstream metabolic signaling (e.g., GLP-1 release).

References

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Sources

- 1. Peptide solubility and storage - AltaBioscience [altabioscience.com]
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